

Isospinosin in Traditional Chinese Medicine: A Technical Guide

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Compound of Interest

Compound Name: *Isospinosin*

Cat. No.: *B15144883*

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Disclaimer: Scientific research on **isospinosin** is limited. The majority of the pharmacological and mechanistic data presented in this guide is based on studies of its close structural analog, spinosin, also found in *Ziziphus jujuba*. This information is provided for research and drug development professionals and should be interpreted with caution as a predictive guide for the potential properties of **isospinosin**.

Introduction

Isospinosin is a C-glycosylflavone found in the seeds of *Ziziphus jujuba* Mill. var. *spinosa* (Bunge) Hu ex H. F. Chou, known in Traditional Chinese Medicine (TCM) as Suan Zao Ren. In TCM, Suan Zao Ren is traditionally used to nourish the heart, pacify the liver, calm the mind, and promote sleep. While research has more extensively focused on its isomer, spinosin, **isospinosin** is emerging as a compound of interest for its potential pharmacological activities. This technical guide provides a comprehensive overview of the available scientific information on **isospinosin**, with a significant portion of the data extrapolated from research on spinosin due to the current scarcity of **isospinosin**-specific studies.

Chemical Properties

Isospinosin is a flavonoid C-glycoside.^[1] It shares the same molecular formula and molecular weight as spinosin but differs in its chemical structure.

Table 1: Chemical and Physical Properties of **Isospinosin** and Spinosin

Property	Isospinosin	Spinosin
Molecular Formula	C28H32O15	C28H32O15
Molecular Weight	608.5 g/mol	608.5 g/mol [2]
CAS Number	89701-83-7[1][3]	72063-39-9[2]
IUPAC Name	8-[(2S,3R,4S,5S,6R)-4,5-dihydroxy-6-(hydroxymethyl)-3-[[[(2S,3R,4S,5S,6R)-3,4,5-trihydroxy-6-(hydroxymethyl)oxan-2-yl]oxy}oxan-2-yl]-5-hydroxy-2-(4-hydroxyphenyl)-7-methoxy-4H-chromen-4-one	6-[(2S,3R,4S,5S,6R)-4,5-dihydroxy-6-(hydroxymethyl)-3-[[[(2S,3R,4S,5S,6R)-3,4,5-trihydroxy-6-(hydroxymethyl)oxan-2-yl]oxy}oxan-2-yl]-5-hydroxy-2-(4-hydroxyphenyl)-7-methoxy-4H-chromen-4-one[4]
Chemical Structure	C-glycosyl moiety at C-8	C-glycosyl moiety at C-6

Pharmacological Effects (Primarily based on Spinosin)

The pharmacological activities of **isospinosin** are not well-documented. However, the known effects of spinosin suggest potential therapeutic applications for **isospinosin** in neurological and inflammatory disorders.

Sedative and Hypnotic Effects

Spinosin has been shown to potentiate pentobarbital-induced sleep in mice, suggesting a sedative-hypnotic effect.[2] It has been observed that spinosin can enhance hypnotic effects when co-administered with 5-HTP, a serotonin precursor.[2]

Anxiolytic Effects

Studies on spinosin have demonstrated anxiolytic-like effects in various animal models, including the elevated plus-maze and light/dark box tests, without significantly affecting spontaneous activity.[5]

Neuroprotective Effects

Spinosin has shown neuroprotective properties in models of Alzheimer's disease by improving cognitive impairment.[6] It is suggested that these effects are mediated through the regulation of oxidative stress, reduction of A β accumulation, and modulation of apoptotic pathways.[6]

Anti-inflammatory Effects

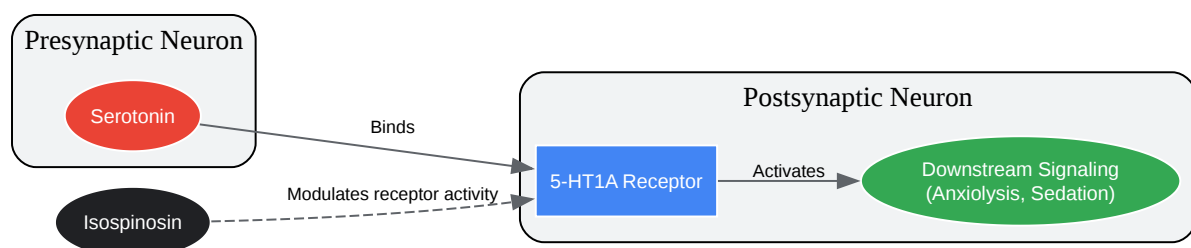
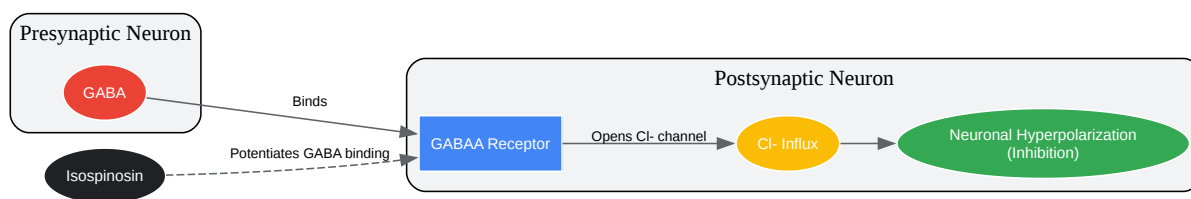
While direct evidence for **isospinosin** is lacking, spinosin has been reported to alleviate cognitive impairment by inhibiting inflammatory factors such as IL-6 in the brain.[2] It has also been shown to inhibit the expression of COX-2.[2]

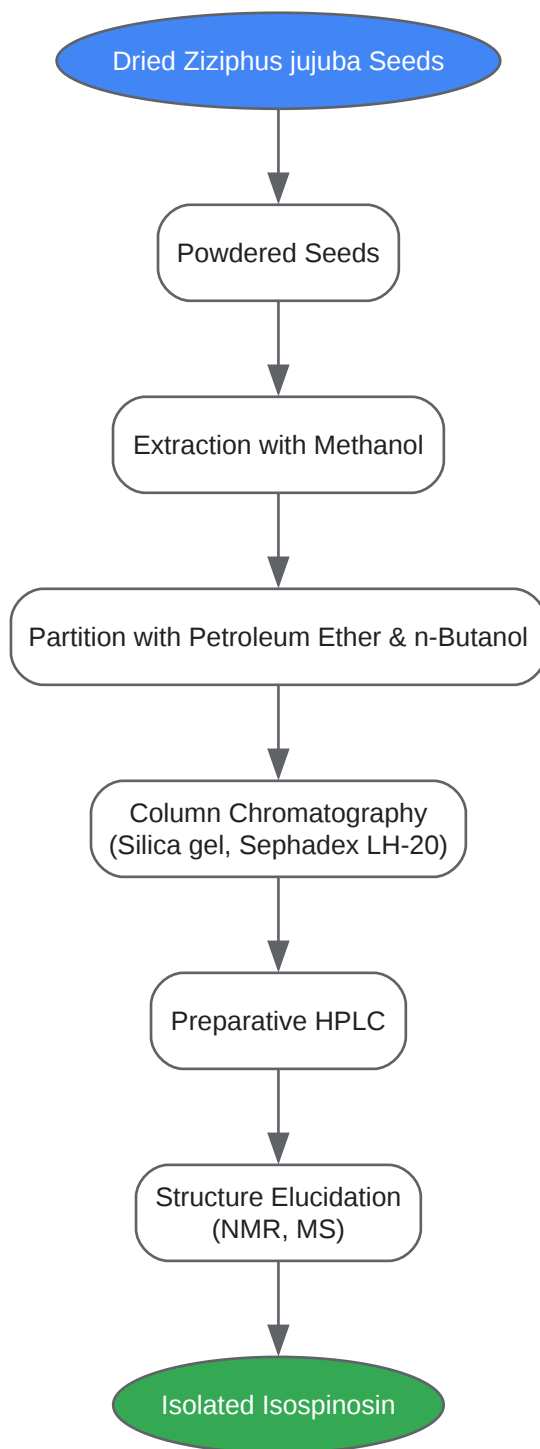
Mechanisms of Action (Primarily based on Spinosin)

The mechanisms of action for **isospinosin** have not been elucidated. The following pathways are based on research on spinosin and represent potential mechanisms for **isospinosin**.

Modulation of the GABAergic System

The anxiolytic-like effects of spinosin are blocked by the GABA-A receptor antagonist flumazenil, indicating that its mechanism of action involves the GABAergic system.[5]





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- To cite this document: BenchChem. [Isospinosin in Traditional Chinese Medicine: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15144883#isospinosin-in-traditional-chinese-medicine]

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